An In-depth Technical Guide to (2R)-2-hydroxypentanoic acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(2R)-2-hydroxypentanoic acid*
CAS No.:	*24809-83-4*
Cat. No.:	*B6210856*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(2R)-2-hydroxypentanoic acid**, a chiral building block with significant potential in pharmaceutical and chemical synthesis. This document details its chemical identity, physicochemical properties, synthesis methodologies, analytical procedures, and its role in metabolic processes.

Core Identity and Structure

(2R)-2-hydroxypentanoic acid, also known by its synonyms (R)-2-hydroxypentanoic acid and (2R)-2-hydroxyvaleric acid, is a chiral organic compound. Its structure consists of a five-carbon pentanoic acid backbone with a hydroxyl group at the C-2 position. The "(2R)" designation specifies the stereochemistry at the chiral center.

CAS Number: 24809-83-4[1][2]

Molecular Formula: $C_5H_{10}O_3$[1][2][3]

Molecular Weight: 118.13 g/mol [1][3]

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Structure:

The skeletal structure of **(2R)-2-hydroxypentanoic acid** features a five-carbon chain with a carboxylic acid group at one end and a hydroxyl group on the second carbon. The stereochemistry is denoted by a wedge bond to the hydroxyl group, indicating it projects out of the plane of the molecule.

Physicochemical and Safety Data

(2R)-2-hydroxypentanoic acid is typically a colorless to pale yellow solid with a characteristic sour taste.[2] While extensive experimental data is not readily available, computed physicochemical properties provide valuable insights.

Table 1: Physicochemical Properties of **(2R)-2-hydroxypentanoic acid**

Property	Value	Source
Molecular Weight	118.13 g/mol	PubChem[1]
XLogP3-AA	0.4	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
Exact Mass	118.062994177 g/mol	PubChem[1]
Monoisotopic Mass	118.062994177 g/mol	PubChem[1]
Topological Polar Surface Area	57.5 Å²	PubChem[1]
Heavy Atom Count	8	PubChem[1]

Safety and Hazard Information:

As an acidic compound, **(2R)-2-hydroxypentanoic acid** may cause irritation to the eyes, skin, and respiratory tract.[2] It is classified with the following GHS hazard statements:

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Table 2: GHS Hazard Classification

Hazard Statement	Description
H315	Causes skin irritation
H318	Causes serious eye damage
H335	May cause respiratory irritation

Source: PubChem[1]

Appropriate personal protective equipment should be worn when handling this compound, and work should be conducted in a well-ventilated area.[2]

Synthesis and Manufacturing

The enantiomerically pure synthesis of **(2R)-2-hydroxypentanoic acid** is crucial for its application in drug development. Common strategies include chiral synthesis from enantiopure starting materials and the resolution of racemic mixtures.

Representative Experimental Protocol: Chiral Synthesis

While a specific protocol for **(2R)-2-hydroxypentanoic acid** is not detailed in the provided results, a general approach for the synthesis of chiral α-hydroxy acids can be adapted. One common method involves the use of a chiral auxiliary. The following is a representative workflow.

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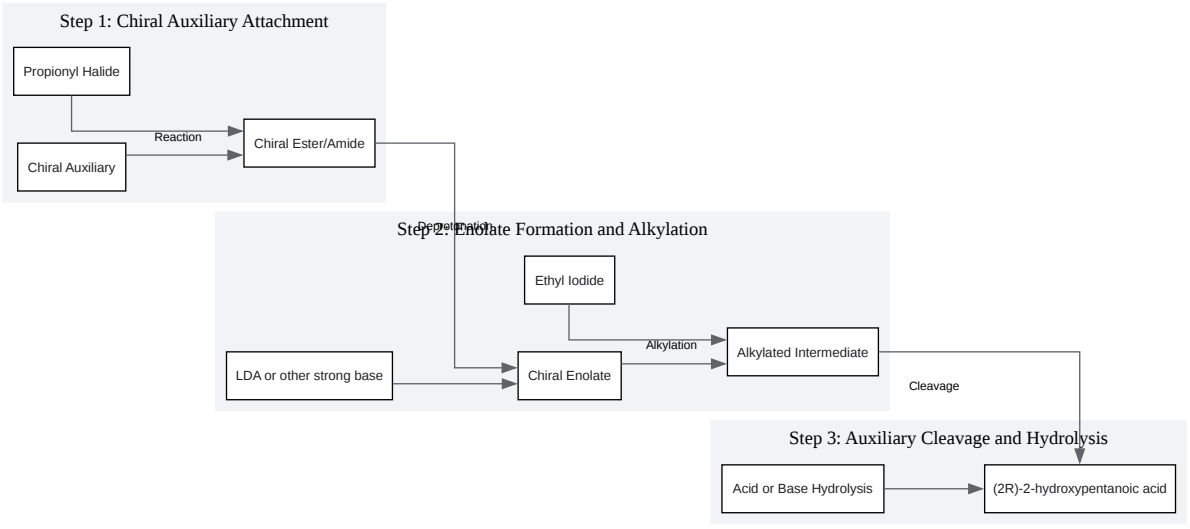

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Caption: A generalized workflow for the chiral synthesis of **(2R)-2-hydroxypentanoic acid**.

Representative Experimental Protocol: Lipase-Catalyzed Kinetic Resolution

Enzymatic resolution offers a green and highly selective alternative for obtaining enantiopure compounds. Lipases are commonly used to selectively catalyze the hydrolysis or esterification of one enantiomer from a racemic mixture.

Table 3: Representative Performance of Lipases in the Resolution of Racemic 2-Hydroxy Acids

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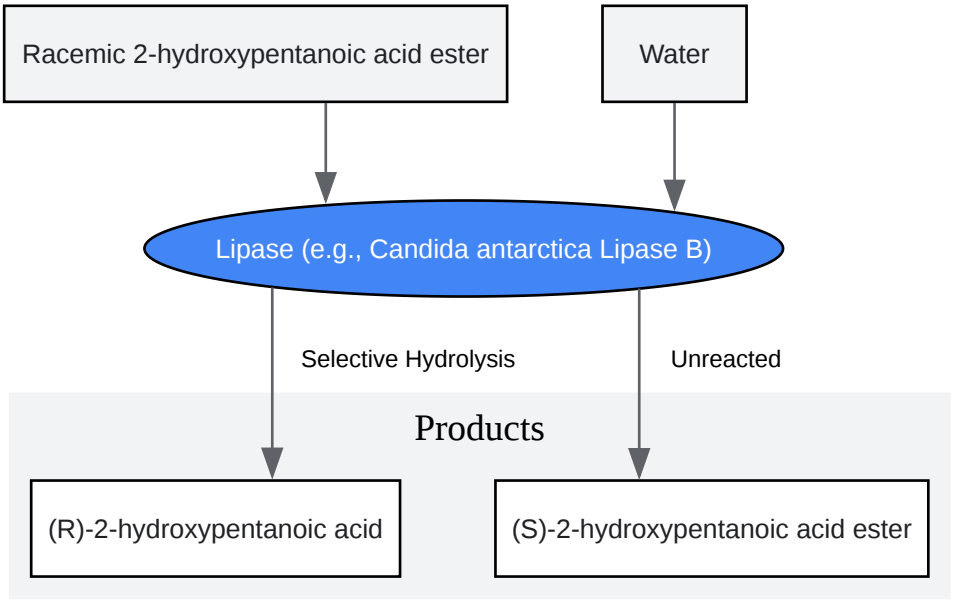
Lipase Source	Solvent	Acyl Donor	Time (h)	Conversion (%)	Enantiomeric Excess (e.e. %)
Candida antarctica Lipase B (Novozym 435)	n-hexane	Vinyl Acetate	2	~49	>93
Pseudomonas fluorescens	Toluene	Isopropenyl Acetate	24	~50	>95
Pseudomonas cepacia	tert-butyl methyl ether	Vinyl Acetate	12	~45	>99

Note: Data is illustrative and based on the resolution of similar 2-hydroxy acids.



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Caption: Workflow for the lipase-catalyzed kinetic resolution of a racemic 2-hydroxypentanoic acid ester.

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Analytical Methods

The analysis of **(2R)-2-hydroxypentanoic acid**, particularly the determination of enantiomeric purity, requires specialized analytical techniques.

Key Analytical Techniques:

- Chiral High-Performance Liquid Chromatography (HPLC): This is a primary method for separating and quantifying enantiomers. A chiral stationary phase is used to achieve separation.
- Gas Chromatography-Mass Spectrometry (GC-MS): For GC analysis, derivatization is often required to increase the volatility of the acid. This method provides both separation and structural information from the mass spectrum.
- Liquid Chromatography-Mass Spectrometry (LC-MS): This technique combines the separation power of HPLC with the sensitivity and selectivity of mass spectrometry, making it suitable for analyzing samples from complex matrices. Chiral LC-MS is particularly powerful for enantioselective analysis.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is essential for the structural elucidation and confirmation of the synthesized compound. Chiral shift reagents can be used to determine enantiomeric purity.

Biological and Pharmaceutical Relevance

(2R)-2-hydroxypentanoic acid serves as a valuable chiral intermediate in the synthesis of various pharmaceuticals, including antibiotics.[2] Its presence in metabolic pathways also suggests its potential role in biological processes.

Metabolic Fate

(2R)-2-hydroxypentanoic acid is a byproduct of cellular metabolism.[3] It can be acted upon by dehydrogenase enzymes, which oxidize the hydroxyl group to a ketone, forming 2-oxopentanoic acid. This keto acid can then enter central metabolic pathways, such as being converted to acetyl-CoA or succinyl-CoA, which are key intermediates in the citric acid cycle for energy production.[3]

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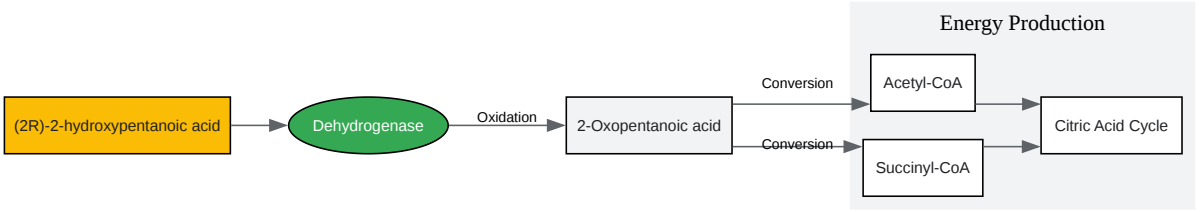

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Caption: Simplified metabolic pathway of **(2R)-2-hydroxypentanoic acid**.

The potential for crystallographic studies of this compound could further aid in drug discovery and in understanding its metabolic uptake and processing by various organisms.[3]

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- 2. chembk.com [chembk.com]
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- To cite this document: BenchChem. [An In-depth Technical Guide to (2R)-2-hydroxypentanoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6210856/docs#an-in-depth-technical-guide-to-2r-2-hydroxypentanoic-acid]

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